

Angelic Acid in the Apiaceae Family: A Technical Guide

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Compound of Interest

Compound Name: *Angelic acid*

Cat. No.: *B190581*

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This technical guide provides a comprehensive overview of the occurrence, biosynthesis, and analysis of **angelic acid** and its derivatives within the plant family Apiaceae. **Angelic acid**, a monocarboxylic unsaturated organic acid, and its esters are significant secondary metabolites found in numerous species of this family, contributing to their aromatic properties and reported medicinal activities.^[1] This document summarizes the current knowledge on the distribution of these compounds, provides detailed experimental protocols for their study, and visualizes key biochemical and analytical pathways.

Occurrence of Angelic Acid and its Derivatives in Apiaceae

Angelic acid is notably present in the roots of many plants belonging to the Apiaceae family.^[1] Documented occurrences include species such as *Angelica archangelica*, *Peucedanum ostruthium* (masterwort), *Levisticum officinale* (lovage), *Ferula moschata* (sumbul), and *Laserpitium latifolium*.^[1] The oil of carrot (*Daucus carota*) has also been reported to contain **angelic acid**.^[1] In some instances, such as in sumbul plants, **angelic acid** may exist within a larger complex that breaks down to release the acid upon processing.^[1]

Beyond the free acid, esters of **angelic acid** are prevalent and are considered active components in many herbal medicines.^[1] For instance, the essential oil of Roman chamomile (*Anthemis nobilis*, a member of the related Asteraceae family) is rich in esters of angelic and

tiglic acids, including isobutyl angelate and amyl angelate.^[1] Within the Apiaceae, esters such as decursinol angelate are significant constituents of several *Angelica* species.

The concentration of these compounds can vary significantly between species and even different parts of the plant. The highest reported concentration of free **angelic acid** is in the roots of *Angelica archangelica*, at approximately 0.3%.^[1]

Quantitative Data Summary

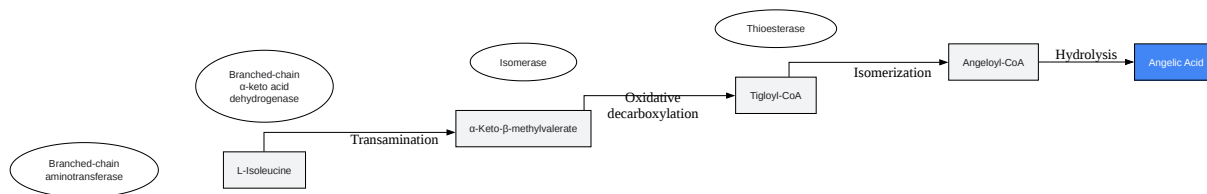
The following table summarizes the available quantitative data for **angelic acid** and its derivatives in various Apiaceae species. It is important to note that comprehensive quantitative surveys across the family are limited, and the presented data is based on available literature.

Species	Plant Part	Compound	Concentration	Reference
<i>Angelica archangelica</i>	Root	Angelic acid	~ 0.3%	^{[1][2]}
<i>Angelica gigas</i>	Root	Decursinol angelate	Variable	^[3]
<i>Angelica sinensis</i>	Root	Ferulic acid, Z-ligustilide	Variable	^{[4][5]}
<i>Angelica acutiloba</i>	Root	Ligustilide	Variable	^[6]

Note: While ferulic acid and ligustilide are not direct **angelic acid** derivatives, their prevalence in *Angelica* species is noted here for context on the chemical profile of these plants.

Biosynthesis of Angelic Acid

The biosynthesis of **angelic acid** in plants is understood to originate from the branched-chain amino acid, L-isoleucine. The pathway involves a series of enzymatic reactions that modify the carbon skeleton of isoleucine to produce the final unsaturated acid. The key steps in this proposed pathway are outlined below.



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Biosynthesis of **Angelic Acid** from L-Isoleucine.

Experimental Protocols

The analysis of **angelic acid** and its derivatives in plant material typically involves extraction, separation, and quantification. The following protocols are based on established methods for the analysis of organic acids and other secondary metabolites in Angelica and related species.

Extraction of Angelic Acid and its Esters

This protocol describes a general method for the extraction of **angelic acid** and its derivatives from dried plant material.

Materials:

- Dried and powdered plant material (e.g., roots of Angelica archangelica)
- 70% Ethanol (v/v)
- Sonicator
- Centrifuge
- 0.45 μm membrane filter

- Rotary evaporator

Procedure:

- Weigh approximately 1.0 g of the powdered plant material into a suitable flask.
- Add 10 mL of 70% ethanol to the flask.
- Sonicate the mixture for 45 minutes at room temperature.
- Centrifuge the extract to pellet the solid plant material.
- Filter the supernatant through a 0.45 µm membrane filter.
- For the analysis of free **angelic acid**, the filtered extract can be directly used for HPLC analysis.
- For the isolation of **angelic acid**, the solvent can be removed under reduced pressure using a rotary evaporator. The resulting residue can then be subjected to further purification steps.

Quantification by High-Performance Liquid Chromatography (HPLC)

This method is adapted from protocols for the analysis of marker compounds in *Angelica* species and can be optimized for the quantification of **angelic acid**.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a Diode Array Detector (DAD) or a UV detector.
- Column: A C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient elution using a mixture of (A) water with 0.1% formic acid and (B) acetonitrile with 0.1% formic acid. A typical gradient could be:
 - 0-10 min: 10-30% B

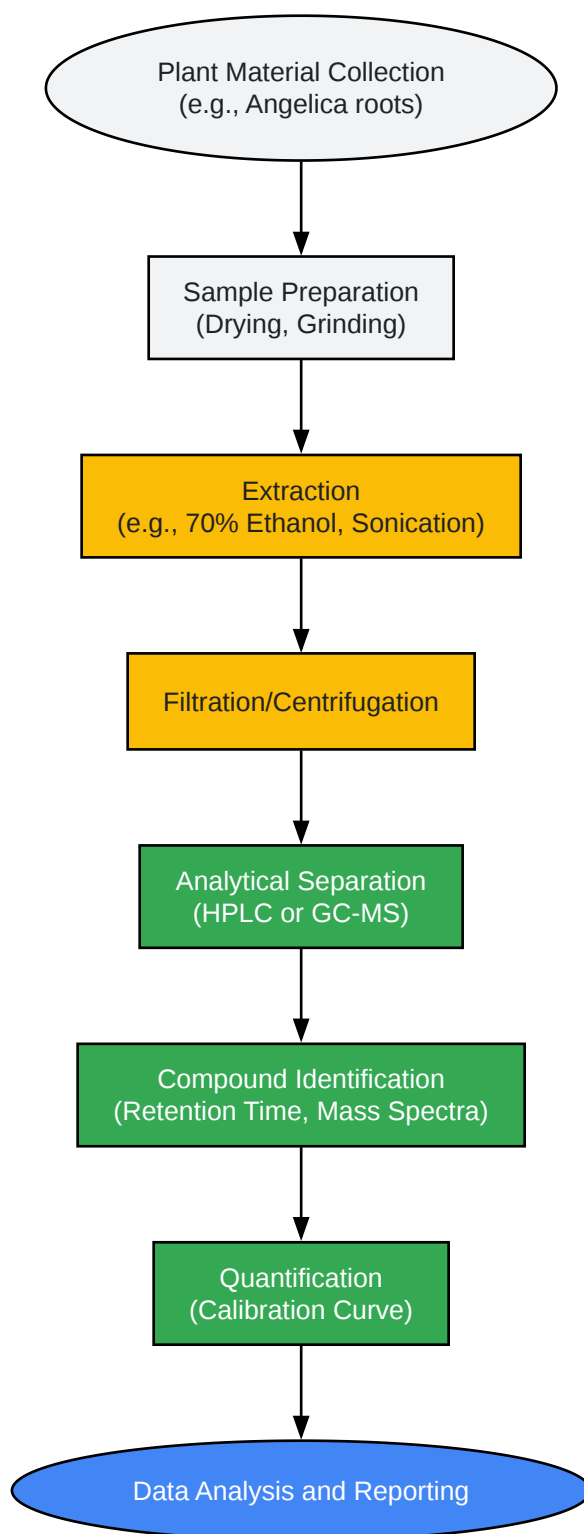
- 10-25 min: 30-60% B
- 25-30 min: 60-10% B
- 30-35 min: 10% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 210-220 nm for **angelic acid**.
- Injection Volume: 10 µL
- Column Temperature: 25 °C

Procedure:

- Prepare a stock solution of **angelic acid** standard of known concentration in the mobile phase.
- Generate a calibration curve by preparing a series of dilutions from the stock solution and injecting them into the HPLC system.
- Inject the filtered plant extract onto the HPLC system.
- Identify the **angelic acid** peak in the chromatogram of the plant extract by comparing its retention time with that of the standard.
- Quantify the amount of **angelic acid** in the extract by using the calibration curve.

Experimental Workflow

The following diagram illustrates a general workflow for the investigation of **angelic acid** in Apiaceae species, from sample preparation to data analysis.



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General workflow for **angelic acid** analysis.

Conclusion

This technical guide has provided an in-depth overview of the occurrence, biosynthesis, and analytical methodologies for **angelic acid** in the Apiaceae family. The presented data and protocols offer a valuable resource for researchers, scientists, and drug development professionals interested in this important class of natural products. Further research is warranted to expand the quantitative analysis of **angelic acid** and its derivatives across a wider range of Apiaceae species and to fully elucidate the pharmacological potential of these compounds.

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